

An In-depth Technical Guide to the Physical Properties of 3-(Hydroxymethyl)cyclopentanol

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Compound of Interest

Compound Name: 3-(Hydroxymethyl)cyclopentanol

Cat. No.: B1162685

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **3-(Hydroxymethyl)cyclopentanol**. The information is curated for professionals in research and development who require precise data for experimental design, synthesis, and formulation. This document summarizes key quantitative data, outlines a general experimental protocol for the determination of a key physical property, and provides a logical workflow for this process.

Chemical Identity and Structure

3-(Hydroxymethyl)cyclopentanol is a diol featuring a cyclopentane ring substituted with both a primary and a secondary alcohol group.^{[1][2]} This dual functionality makes it a versatile intermediate in organic synthesis.^{[1][2]} Its structure allows for various chemical transformations, including esterification, etherification, and oxidation, making it a valuable building block for more complex molecules, such as carbocyclic nucleosides with potential antiviral and anticancer applications.^{[1][2]}

- IUPAC Name: 3-(hydroxymethyl)cyclopentan-1-ol
- Molecular Formula: C₆H₁₂O₂^{[1][3][4]}
- CAS Number: 1007125-14-5 (for the (1S,3S)-stereoisomer)^{[1][3][5]}

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **3-(Hydroxymethyl)cyclopentanol**. These values are essential for predicting its behavior in various solvents and under different experimental conditions.

Property	Value	Source
Molecular Weight	116.16 g/mol	[1][2][3]
Density	1.1 ± 0.1 g/cm ³	[2][5]
Boiling Point	246.5 ± 8.0 °C at 760 mmHg	[2][5]
Flash Point	120.6 ± 13.0 °C	[2][5]
Physical Description	Oil	[6]
Vapour Pressure	0.0 ± 1.1 mmHg at 25°C	[5]
Index of Refraction	1.504	[5]
LogP (octanol-water partition coefficient)	-0.45	[5]
Hydrogen Bond Donor Count	2	[5]
Hydrogen Bond Acceptor Count	2	[5]
Solubility	Soluble in water, Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[5][6]	

Experimental Protocols: Determination of Boiling Point

While specific experimental documentation for the determination of the boiling point of **3-(Hydroxymethyl)cyclopentanol** is not readily available in the cited literature, a standard methodology for such a determination would follow the principles of distillation under controlled atmospheric pressure. Below is a generalized protocol.

Objective: To determine the boiling point of **3-(Hydroxymethyl)cyclopentanol** at atmospheric pressure.

Apparatus:

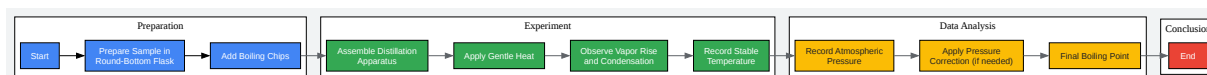
- Round-bottom flask
- Distillation head with a thermometer adapter
- Condenser
- Receiving flask
- Calibrated thermometer
- Heating mantle
- Boiling chips

Procedure:

- Preparation: A sample of **3-(Hydroxymethyl)cyclopentanol** is placed in the round-bottom flask, and boiling chips are added to ensure smooth boiling.
- Apparatus Assembly: The distillation apparatus is assembled. The thermometer is positioned so that the top of the bulb is level with the side arm of the distillation head leading to the condenser.
- Heating: The flask is gently heated. The temperature is monitored as the liquid begins to boil and the vapor rises.
- Equilibrium: The temperature is recorded when it stabilizes, which occurs when the vapor is in equilibrium with the boiling liquid. This stable temperature is the boiling point.
- Pressure Correction: The atmospheric pressure is recorded, and if it deviates from standard pressure (760 mmHg), a correction is applied to the observed boiling point.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the boiling point of a liquid sample such as **3-(Hydroxymethyl)cyclopentanol**.



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